

optimizing incubation time for S49076 hydrochloride in cell culture

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (Z)-S49076 hydrochloride

Cat. No.: B610633

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Technical Support Center: S49076 Hydrochloride

This guide provides researchers, scientists, and drug development professionals with essential information, frequently asked questions (FAQs), and troubleshooting advice for optimizing the incubation time of S49076 hydrochloride in cell culture experiments.

Frequently Asked Questions (FAQs)

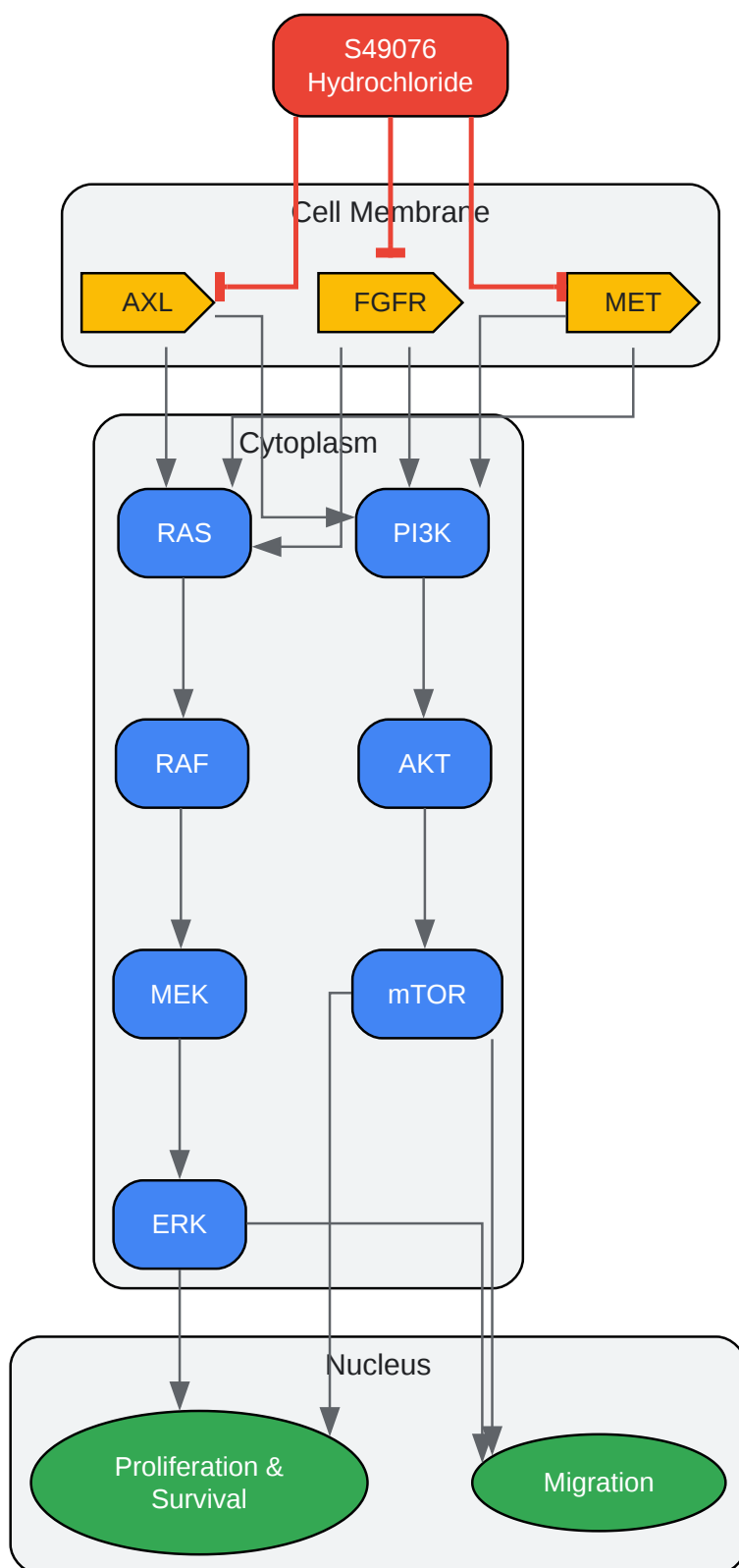
Q1: What is S49076 hydrochloride and what is its mechanism of action?

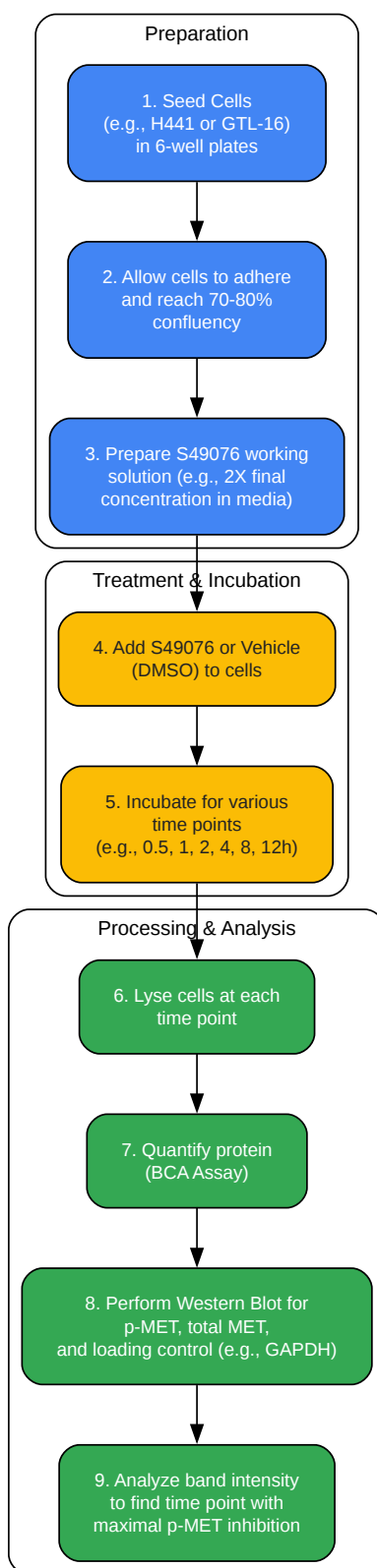
S49076 hydrochloride is a potent, orally available, small-molecule kinase inhibitor. Its primary mechanism of action is the inhibition of several receptor tyrosine kinases (RTKs), including MET, AXL, MER, and Fibroblast Growth Factor Receptors (FGFR1/2/3).[1][2] By binding to these receptors, S49076 blocks their phosphorylation and activation, which in turn inhibits downstream signaling pathways responsible for cell proliferation, survival, migration, and angiogenesis.[3]

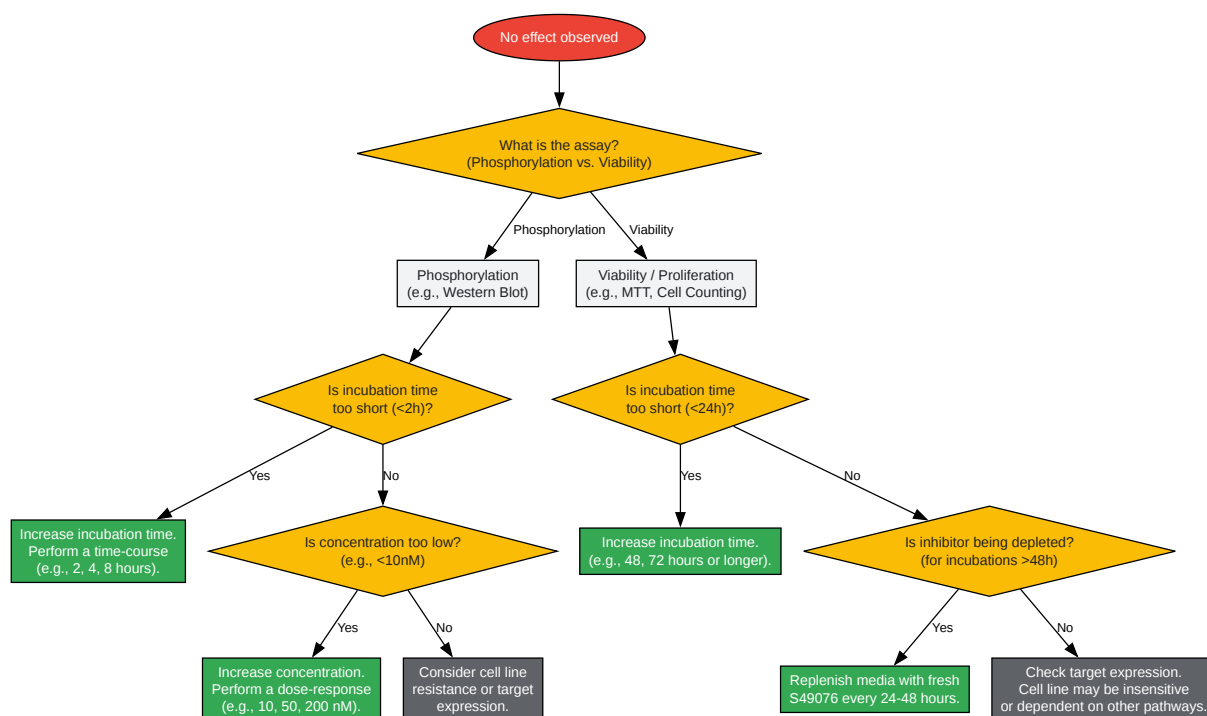
Q2: What are the primary signaling pathways affected by S49076 hydrochloride?

S49076 hydrochloride primarily inhibits the signaling pathways downstream of MET, AXL, and FGFR. These pathways include the PI3K-AKT-mTOR pathway, which is crucial for cell survival and proliferation, and the RAS-RAF-MEK-ERK (MAPK) pathway, which is involved in cell

growth and differentiation.[4] Inhibition of these pathways leads to a decrease in tumor cell viability, motility, and colony formation.[5][6]







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- To cite this document: BenchChem. [optimizing incubation time for S49076 hydrochloride in cell culture]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b610633#optimizing-incubation-time-for-s49076-hydrochloride-in-cell-culture]

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